

# A Comprehensive Technical Guide to 1,5-Naphthalenediamine

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## Compound of Interest

Compound Name: 1,5-Naphthalenediamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,5-Naphthalenediamine**, a key chemical intermediate. It covers its fundamental identifiers, physicochemical properties, synthesis and purification protocols, and its applications, with a particular focus on its relevance to the chemical and pharmaceutical industries.

## Core Identifiers and Chemical Properties

**1,5-Naphthalenediamine**, also known as 1,5-diaminonaphthalene, is a primary aromatic amine with the chemical formula  $C_{10}H_{10}N_2$ .<sup>[1][2][3]</sup> It is a colorless to light purple crystalline powder that tends to darken when exposed to air due to oxidation.<sup>[2][4]</sup> This compound is soluble in organic solvents such as ethanol, ether, and chloroform but has limited solubility in water.<sup>[1][2][3]</sup>

## Table 1: Chemical Identifiers for 1,5-Naphthalenediamine

Identifier Type	Value
CAS Number	2243-62-1[2][4]
IUPAC Name	Naphthalene-1,5-diamine[2]
EC Number	218-817-8[2]
UNII	13PD3J52LK[2]
Synonyms	1,5-Diaminonaphthalene, 1,5-Naphthylenediamine, 1,5-DAN[2]
InChI	InChI=1S/C10H10N2/c11-9-5-1-3-7-8(9)4-2-6-10(7)12/h1-6H,11-12H2[2]
InChIKey	KQSABULTKYLFEV-UHFFFAOYSA-N[2]
SMILES	<chem>C1=CC2=C(C=CC=C2N)C(=C1)N</chem> [2]

**Table 2: Physicochemical Properties of 1,5-Naphthalenediamine**

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> [1][2]
Molecular Weight	158.20 g/mol [2]
Appearance	Colorless to light purple crystalline powder[2][4]
Melting Point	185-187 °C[4]
Boiling Point	Sublimes
Density	1.4 g/cm <sup>3</sup> [4]
Water Solubility	<0.1 g/100 mL at 20.5 °C
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform[1][3]
pKa	4.44 (conjugate acid)

## Synthesis and Purification

The synthesis of **1,5-Naphthalenediamine** can be achieved through several routes, with the most common being the reduction of 1,5-dinitronaphthalene. An alternative patented method involves a multi-step process starting from naphthalene.

### Experimental Protocol: Synthesis via Reduction of 1,5-Dinitronaphthalene

A common industrial method for the synthesis of **1,5-Naphthalenediamine** is the reduction of 1,5-dinitronaphthalene. This dinitro compound is typically produced by the nitration of naphthalene, which often results in a mixture of 1,5- and 1,8-dinitronaphthalene isomers that need to be separated. The reduction of the nitro groups to amino groups can be carried out using various reducing agents, such as iron in an acidic medium or catalytic hydrogenation.

A patented method describes the catalytic hydrogenation of a mixture of 1,5-dinitronaphthalene and 1,8-dinitronaphthalene. The process involves dissolving the dinitronaphthalene mixture in an organic solvent, adding a Pd/C catalyst, and then introducing hydrogen gas to facilitate the reduction to the corresponding diaminonaphthalenes.[5]

### Experimental Protocol: Purification by Sublimation

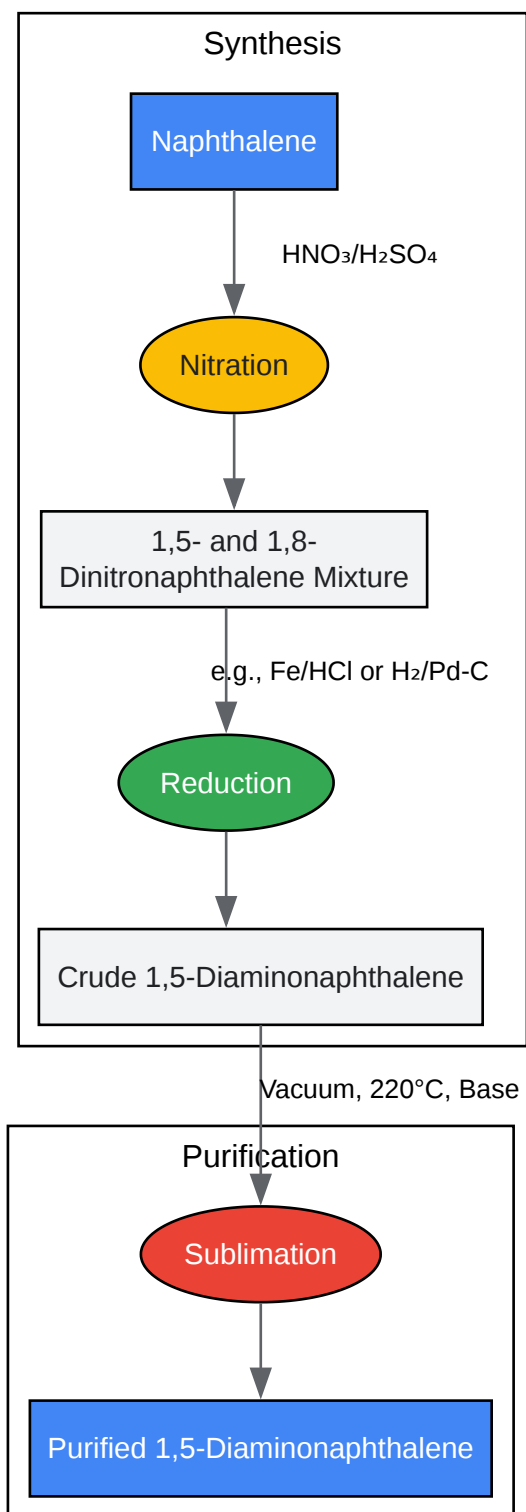
Crude **1,5-Naphthalenediamine** can be purified to remove impurities, such as 1-amino-5-hydroxynaphthalene. A patented method describes a purification process involving sublimation under reduced pressure in the presence of a basic inorganic compound, such as sodium hydroxide.[6]

Procedure:

- 142.5 g of crude, dry 1,5-diaminonaphthalene containing 1% by weight of purple impurities is mixed with 7.5 g of sodium hydroxide and 100 ml of water.[6]
- The mixture is dried in a vacuum at 75 °C.[6]
- The dried mixture is then sublimed under vacuum at 220 °C and 0.6 mbar.[6]

- This process yields 95% of the starting product as purified 1,5-diaminonaphthalene, in which the purple impurity is no longer detectable by thin-layer chromatography.[6]

## Workflow for Synthesis and Purification of 1,5-Naphthalenediamine



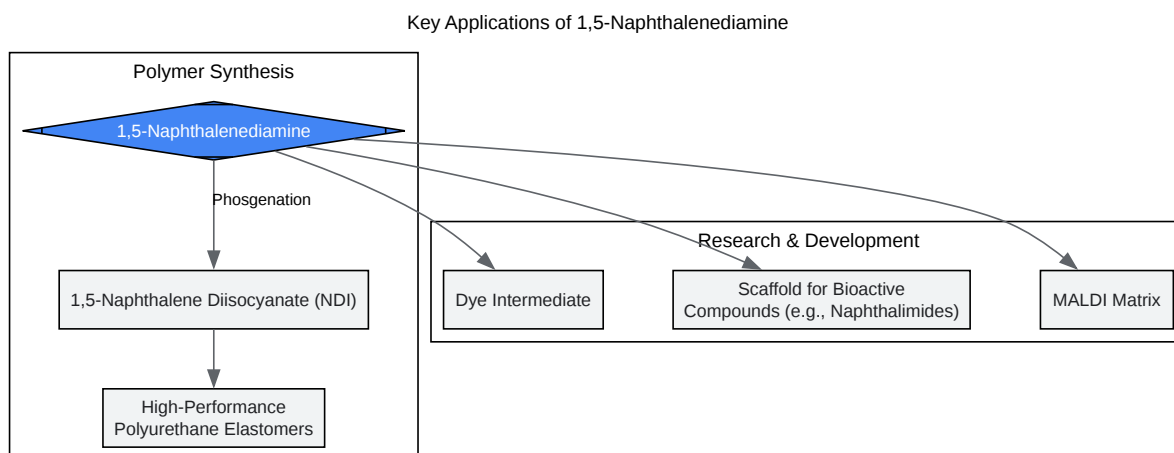
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## Synthesis and Purification Workflow

## Applications in Industry and Research

The primary industrial application of **1,5-Naphthalenediamine** is as a monomer in the synthesis of high-performance polymers. It is a key precursor to 1,5-naphthalene diisocyanate (NDI), which is used in the production of specialty polyurethane elastomers. These polyurethanes exhibit excellent mechanical properties and are used in demanding applications.

In a research context, **1,5-Naphthalenediamine** serves as a versatile building block for the synthesis of various organic compounds. Its two amino groups can be functionalized to create a wide range of derivatives with potential applications in materials science and medicinal chemistry. For instance, it is used in the synthesis of naphthalimides, a class of compounds investigated for their pharmacological activities, including anticancer and antimicrobial properties.

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Applications of **1,5-Naphthalenediamine**

## Biological Activity and Relevance to Drug Development

While **1,5-Naphthalenediamine** is primarily an industrial chemical, its biological properties have been investigated to some extent. It has been classified as a suspected carcinogen and has shown mutagenic effects in the Salmonella typhimurium assay. Studies have also indicated that it possesses both antioxidant and pro-oxidant properties.

For drug development professionals, **1,5-Naphthalenediamine** is more relevant as a structural motif or a starting material for the synthesis of pharmacologically active molecules rather than a therapeutic agent itself. The naphthalene core is present in numerous approved drugs and investigational compounds. The diamino-functionality provides convenient handles for chemical modification to explore structure-activity relationships. There is currently no evidence to suggest that **1,5-Naphthalenediamine** plays a direct role in specific cellular signaling pathways as a signaling molecule. Its biological effects are primarily considered from a toxicological perspective.

## Safety and Handling

**1,5-Naphthalenediamine** is a hazardous substance and should be handled with appropriate safety precautions. It is suspected of causing cancer and is toxic to aquatic life with long-lasting effects. When handling this compound, personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.

**Table 3: GHS Hazard Information**

Hazard Class	Hazard Statement
Carcinogenicity	H351: Suspected of causing cancer
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	H410: Very toxic to aquatic life with long lasting effects

In case of exposure, immediate medical attention is advised. Skin contact should be addressed by washing the affected area thoroughly with soap and water. If inhaled, the individual should be moved to fresh air.

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